

Technical Guide: Structural Elucidation of (R)-7-fluorochroman-4-amine Hydrochloride

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Compound of Interest

Compound Name: (R)-7-fluorochroman-4-amine hydrochloride

Cat. No.: B581469

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Disclaimer: Due to the limited availability of public-domain experimental data for **(R)-7-fluorochroman-4-amine hydrochloride**, this guide provides a representative structural elucidation based on data for the closely related analog, (R)-6-fluorochroman-4-amine, and general principles of spectroscopic analysis for this class of compounds. The experimental protocols and data presented herein are illustrative and intended for research and development professionals in the pharmaceutical sciences.

Introduction

(R)-7-fluorochroman-4-amine hydrochloride is a chiral organic molecule with potential applications in medicinal chemistry and drug development. Its structure, featuring a fluorinated chroman backbone and a primary amine, makes it a valuable synthon for the synthesis of more complex biologically active compounds. Accurate structural elucidation is paramount for understanding its chemical properties, predicting its biological activity, and ensuring quality control in its synthesis. This technical guide outlines the key analytical techniques and experimental workflows for the comprehensive structural characterization of this compound.

Physicochemical Properties

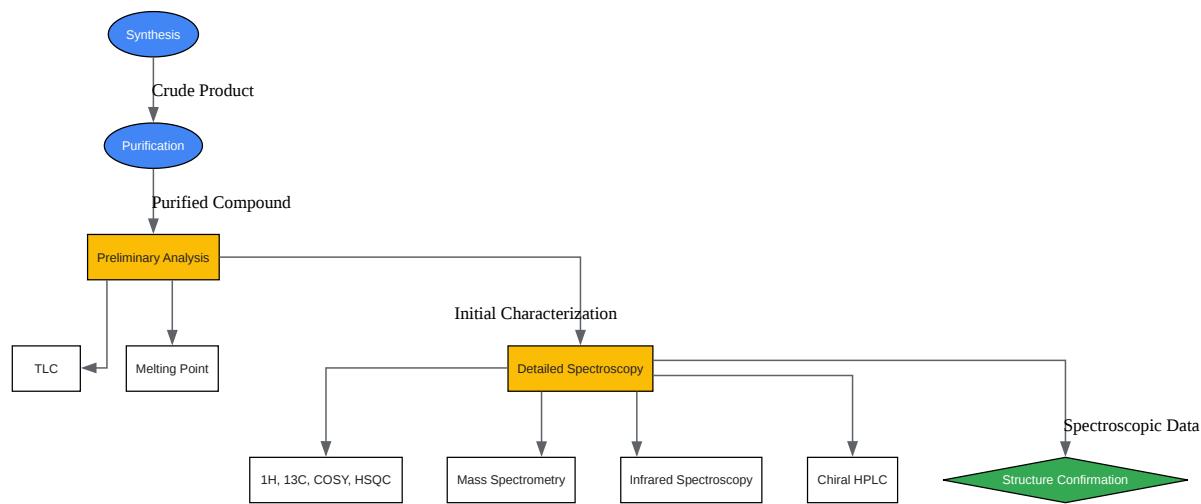
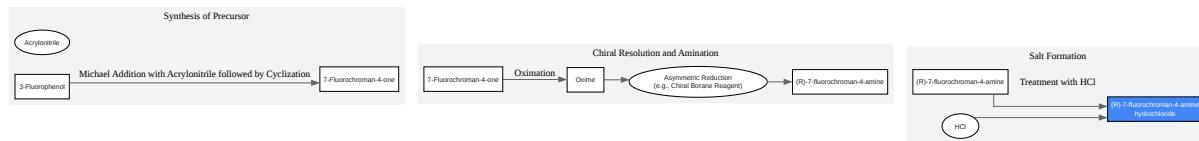
A summary of the key physicochemical properties of the parent amine is presented in Table 1. These values are critical for understanding the compound's behavior in various experimental and biological systems.

Table 1: Physicochemical Properties of (R)-7-fluorochroman-4-amine

Property	Value
Molecular Formula	C ₉ H ₁₀ FNO
Molecular Weight	167.18 g/mol
LogP (calculated)	1.85
Topological Polar Surface Area (TPSA)	38.3 Å ²
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	2
Rotatable Bonds	1

Synthesis and Stereochemistry

The synthesis of **(R)-7-fluorochroman-4-amine hydrochloride** typically starts from a substituted phenol and proceeds through a multi-step sequence to construct the chroman ring system and introduce the chiral amine functionality.

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